

An In-depth Technical Guide to 6-Chlorouracil: Chemical Properties and Structure

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Compound of Interest

Compound Name: 6-Chlorouracil

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This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **6-chlorouracil**. The information is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Structure and Identification

6-Chlorouracil is a halogenated derivative of uracil, a pyrimidine nucleobase.^[1] Its structure consists of a pyrimidine ring with a chlorine atom substituted at the 6-position.

- IUPAC Name: 6-chloro-1H-pyrimidine-2,4-dione^[2]
- Synonyms: 6-Chloropyrimidine-2,4(1H,3H)-dione, 4-Chloro-2,6-dihydroxypyrimidine^{[1][3][4]}
- CAS Number: 4270-27-3^{[2][3][5][6]}
- Molecular Formula: C₄H₃ClN₂O₂^{[1][2][5][6][7]}
- SMILES: C1=C(NC(=O)NC1=O)Cl^[2]
- InChI Key: PKUFNWPSFCOSLU-UHFFFAOYSA-N^{[2][5][6]}

Physicochemical Properties

6-Chlorouracil typically appears as a white to off-white crystalline solid or powder.^{[1][8][9]}

Table 1: Quantitative Physicochemical Data for **6-Chlorouracil**

Property	Value	Source(s)
Molecular Weight	146.53 g/mol	[2][3][7]
Melting Point	>280 °C	[7][8]
Water Solubility	4.885 g/L (at 25 °C)	[9]
XLogP3	-0.3	[9]
Hydrogen Bond Donor Count	2	[9]
Hydrogen Bond Acceptor Count	2	[9]
Topological Polar Surface Area	58.2 Å ²	[2][9]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **6-chlorouracil**.

- ¹H NMR (300 MHz, DMSO-d₆) δ (ppm): 12.00 (broad peak, 1H, NH), 11.09 (broad peak, 1H, NH), 5.66 (single peak, 1H, CH). [7][8]
- Infrared (IR) (KBr, ν cm⁻¹): 3095 (N-H stretching), 1729, 1709, 1652 (C=O stretching), 1616 (C=C stretching), 1380 (C-N stretching), 841 (N-H out-of-plane bending), 790 (C-Cl stretching). [7][8]

Experimental Protocols: Synthesis of 6-Chlorouracil

Two common methods for the synthesis of **6-chlorouracil** are detailed below.

This protocol involves the controlled hydrolysis of 2,4,6-trichloropyrimidine.

Experimental Procedure:

- Dissolve 2,4,6-trichloropyrimidine (10.21 g, 0.056 mol) in an aqueous solution (100 mL) containing sodium hydroxide (NaOH) (8.9 g, 0.22 mol). [7][8]

- Stir the solution under refluxing conditions for 1 hour.[\[7\]](#)[\[8\]](#)
- After the reaction is complete, cool the mixture and adjust the pH to 2-3 using concentrated hydrochloric acid (HCl).[\[7\]](#)[\[8\]](#)
- Place the mixture in a refrigerator overnight to facilitate crystallization.[\[7\]](#)[\[8\]](#)
- Collect the resulting precipitate by filtration, wash it with cold water, and dry it under a vacuum in the presence of phosphorus pentoxide.[\[7\]](#)[\[8\]](#)
- This procedure yields **6-chlorouracil** as a white crystalline solid (97% yield).[\[7\]](#)[\[8\]](#)

This two-step industrial route involves cyclization followed by chlorination.[\[10\]](#) It is considered to have good atom economy and high yield.[\[10\]](#)

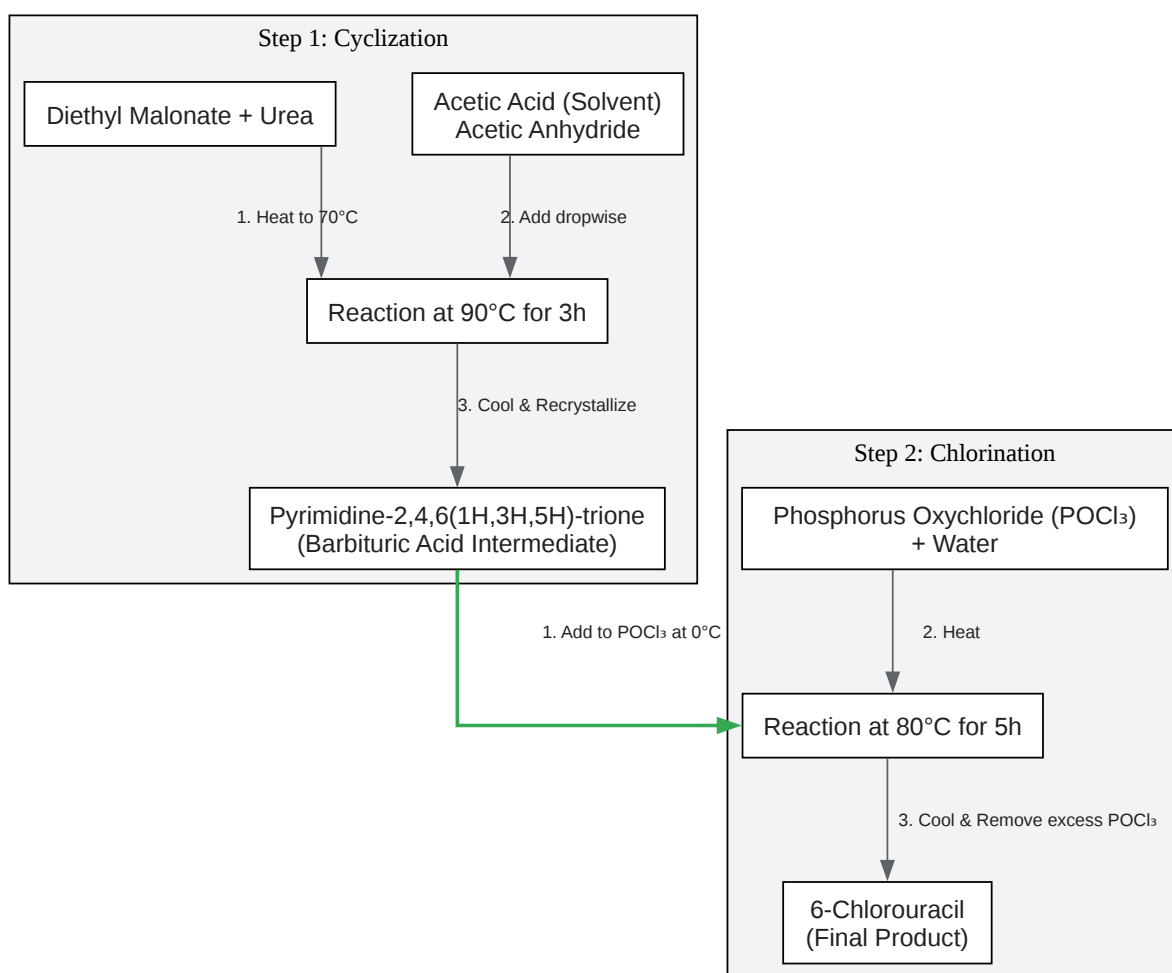
Step 1: Preparation of Pyrimidine-2,4,6(1H,3H,5H)-trione (Barbituric Acid)

- Add diethyl malonate (52 g, 0.5 mol) and urea (32 g, 0.43 mol) to 120 g of acetic acid and heat the mixture to 70°C.[\[10\]](#)
- Slowly add acetic anhydride (90 g, 0.88 mol) dropwise to the reaction mixture.[\[10\]](#)
- Stir the mixture at 90°C for 3 hours.[\[10\]](#)
- After cooling to room temperature, remove the solvent under reduced pressure.[\[10\]](#)
- Dissolve the residue in 180 g of ethanol, which will cause a yellow solid to precipitate.[\[10\]](#)
- Recrystallize the crude product with ethanol and dry to obtain the crystalline solid intermediate.[\[10\]](#)

Step 2: Preparation of **6-Chlorouracil**

- Add the pyrimidine-2,4,6(1H,3H,5H)-trione intermediate (49.7 g, 0.35 mol) to 557 g of phosphorus oxychloride (POCl₃) and cool the mixture to 0°C.[\[10\]](#)
- Slowly add water (9.5 g) dropwise to the reaction mixture. Caution is advised as rapid or incorrect addition can be dangerous.[\[10\]](#)

- Heat the mixture to 80°C and allow it to react for 5 hours, resulting in a brown solution.[10]
- After cooling, remove the unreacted phosphorus oxychloride under reduced pressure to yield the final product.[10]



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Caption: Synthesis workflow for **6-Chlorouracil** from Diethyl Malonate.

Biological and Chemical Reactivity

6-Chlorouracil serves as a versatile intermediate in organic synthesis and has documented biological activities.

- Chemical Reactivity: The chlorine atom at the 6-position is a leaving group, making it susceptible to nucleophilic substitution. For instance, reactions with various pyridine derivatives yield pyridinium-substituted uracils.[8]
- Biological Activity:
 - It is a key starting material for the synthesis of Alogliptin, a medication used for treating type II diabetes.[10]
 - **6-Chlorouracil** acts as an inhibitor of yeast alcohol dehydrogenase (ADH-H).[4][8][9]
 - It is also a potential inhibitor of DNA repair glycosylases.[4][8][9]
 - As a halogenated uracil, it is useful in studies concerning the effects of halogenation on the stability of nucleic acid base pairs.[8] In medicinal chemistry, it can function as an antimetabolite, interfering with DNA and RNA synthesis, which is a mechanism explored in cancer therapy.[1]

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